

Comparative Pharmacokinetics of Closantel in Various Host Animals: A Comprehensive Guide

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Compound of Interest

Compound Name: *Closantel sodium dihydrate*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the pharmacokinetic profiles of the anthelmintic drug closantel in several key host species: sheep, goats, and cattle. The data presented is compiled from various scientific studies to offer an objective overview of the drug's absorption, distribution, metabolism, and excretion (ADME) characteristics. This information is crucial for optimizing dosage regimens, ensuring efficacy, and minimizing withdrawal times in a clinical or research setting.

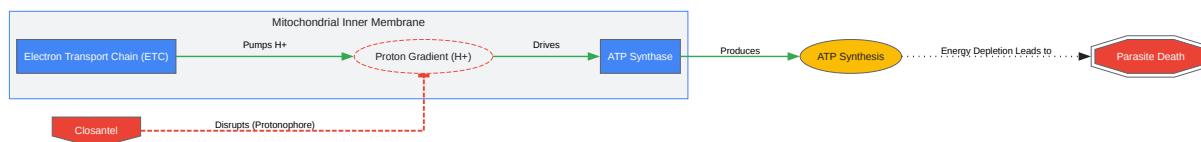
Quantitative Pharmacokinetic Data

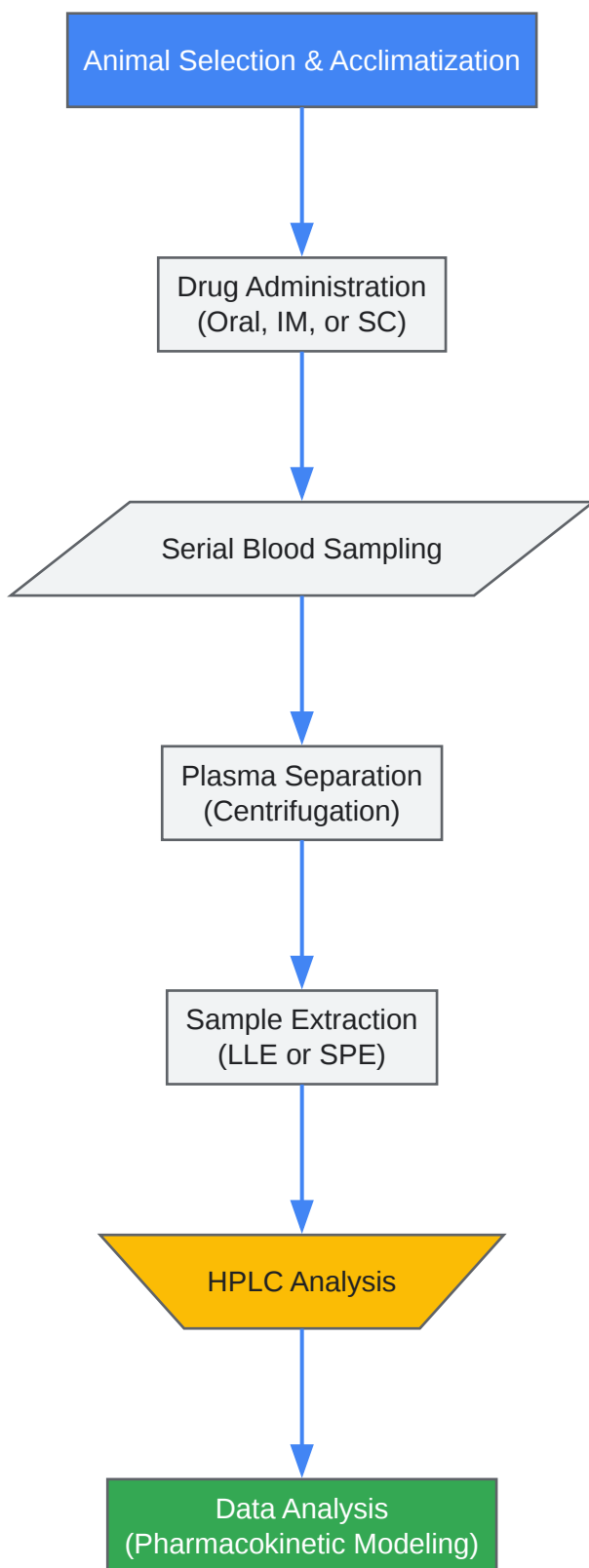
The following table summarizes the key pharmacokinetic parameters of closantel in sheep, goats, and cattle following different routes of administration. These values highlight the significant inter-species variations in drug disposition.

Parameter	Sheep	Goats	Cattle
Route of Administration	Oral	Intramuscular	Intraruminal
Dosage	10 mg/kg	5 mg/kg	7.5 mg/kg
Cmax (Maximum Plasma Concentration)	47.0 ± 11.1 µg/mL[1]	47.9 ± 4.4 µg/mL[1]	Similar to sheep[2]
Tmax (Time to Maximum Plasma Concentration)	8 - 24 hours[1]	8 - 24 hours[3]	2.6 days[2]
Elimination Half-Life (t½)	~27 days[1][4]	~23 days[1][4]	4 days[2]
Bioavailability (Oral vs. Parenteral)	Oral bioavailability is approximately 50% of intramuscular administration.[1][5]	-	-
Protein Binding	>99% (primarily to albumin)[5][6]	>99% (primarily to albumin)[6]	>99% (primarily to albumin)[5][6]
Metabolism	Poorly metabolized; less than 2% of plasma radioactivity is due to metabolites.[5] The primary route is reductive deiodination to monoiodoclosantel.[1]	Poorly metabolized.	Poorly metabolized.[5]
Excretion	Primarily via feces (>80% of the dose), with less than 0.5% in urine.[5][7]	Primarily fecal.	Primarily fecal.[5]

Mechanism of Action: Uncoupling of Oxidative Phosphorylation

Closantel's anthelmintic activity stems from its ability to act as a protonophore, uncoupling oxidative phosphorylation in the mitochondria of the parasite.^{[6][8][9][10]} This disruption of the proton gradient across the inner mitochondrial membrane inhibits the synthesis of ATP, the primary energy currency of the cell. The resulting energy deficit leads to paralysis and death of the parasite.





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